

Basic characteristics of monounsaturated fatty acid esters

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

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An In-depth Technical Guide on the Core Characteristics of Monounsaturated Fatty Acid Esters

For Researchers, Scientists, and Drug Development Professionals

Abstract

Monounsaturated fatty acid esters (MUFA esters) are a class of lipids that play crucial roles in various biological processes and have significant implications for human health and disease. As esters of monounsaturated fatty acids, they are characterized by the presence of a single double bond in their acyl chain. This structural feature imparts unique physicochemical properties that distinguish them from saturated and polyunsaturated fatty acid esters. This guide provides a comprehensive overview of the fundamental characteristics of MUFA esters, including their chemical structure, physical properties, and key biological functions. It also details common experimental protocols for their analysis and presents key quantitative data in a structured format.

Chemical Structure and Nomenclature

Monounsaturated fatty acid esters consist of a fatty acid with a single cis or trans double bond in its hydrocarbon chain, esterified to an alcohol, most commonly glycerol to form mono-, di-, or

triglycerides. The position and geometry of the double bond are critical determinants of their physical and biological properties.

The nomenclature of MUFA esters specifies the number of carbon atoms, the number of double bonds, and the position of the double bond. For example, oleic acid, the most common MUFA, is designated as 18:1n-9, indicating 18 carbon atoms, one double bond, and the double bond located at the ninth carbon from the methyl end.

Physicochemical Properties

The presence of a single double bond introduces a kink in the acyl chain of MUFA esters, particularly in the cis configuration. This bend prevents the molecules from packing as tightly as saturated fatty acids, resulting in lower melting points.

Table 1: Physicochemical Properties of Common Monounsaturated Fatty Acids and Their Methyl Esters

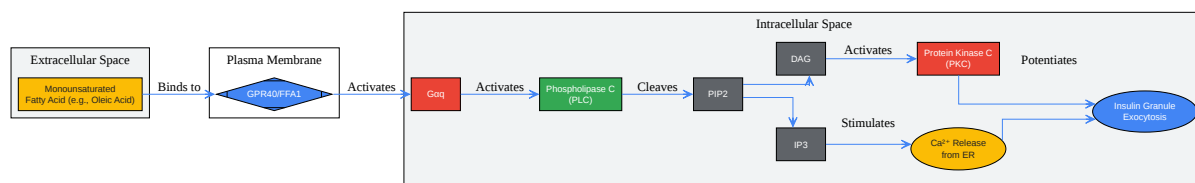
Fatty Acid	Abbreviation	Chemical Formula	Molar Mass (g/mol)	Melting Point (°C)	Methyl Ester Melting Point (°C)	Boiling Point (°C) of Methyl Ester
Oleic Acid	C18:1n-9	C ₁₈ H ₃₄ O ₂	282.46	13.4	-19.9	219 (16 mmHg)
Palmitoleic Acid	C16:1n-7	C ₁₆ H ₃₀ O ₂	254.41	-0.5	-30	197-198 (15 mmHg)
Erucic Acid	C22:1n-9	C ₂₂ H ₄₂ O ₂	338.57	33.8	11-12	262 (15 mmHg)
Vaccenic Acid	C18:1n-7	C ₁₈ H ₃₄ O ₂	282.46	14.5	-22.5	222 (20 mmHg)

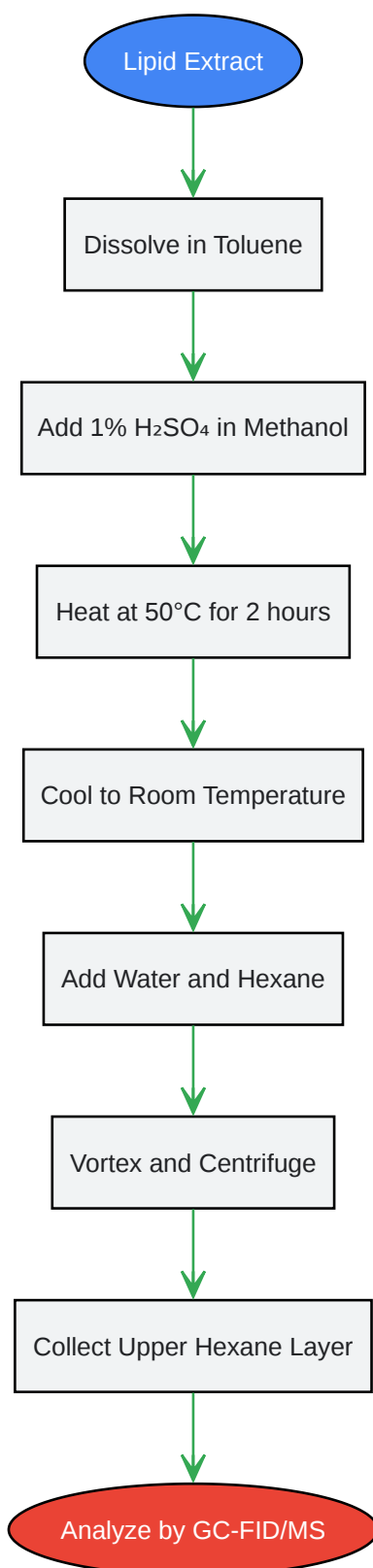
Biological Significance and Signaling Pathways

MUFA esters are integral components of cell membranes, influencing their fluidity and function. They are also a significant source of metabolic energy. Beyond these roles, specific MUFA

esters and their derivatives act as signaling molecules in various cellular pathways.

One of the key signaling roles of oleic acid is its involvement in the activation of G-protein coupled receptors (GPCRs), such as GPR40 (also known as FFA1) and GPR120 (also known as FFA4). Activation of these receptors by MUFAs can lead to a cascade of downstream events, including the potentiation of insulin secretion and anti-inflammatory effects.





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- To cite this document: BenchChem. [Basic characteristics of monounsaturated fatty acid esters]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15550159/docs#basic-characteristics-of-monounsaturated-fatty-acid-esters\]](https://www.benchchem.com/product/b15550159/docs#basic-characteristics-of-monounsaturated-fatty-acid-esters)

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com

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